

# Application Notes and Protocols for the Detection of Sulfoxide Metabolites

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## Compound of Interest

Compound Name: **Sulfoxide**

Cat. No.: **B087167**

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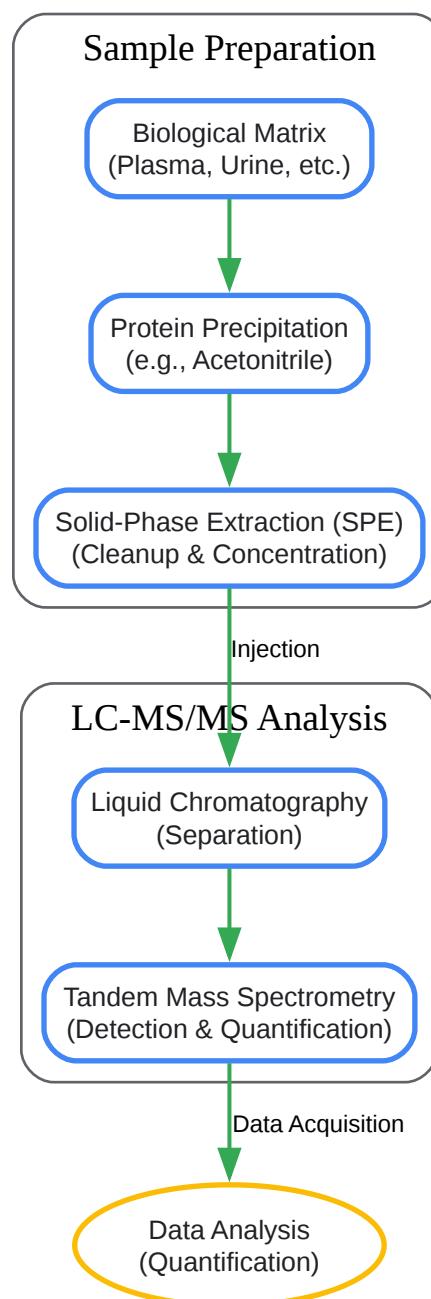
For Researchers, Scientists, and Drug Development Professionals

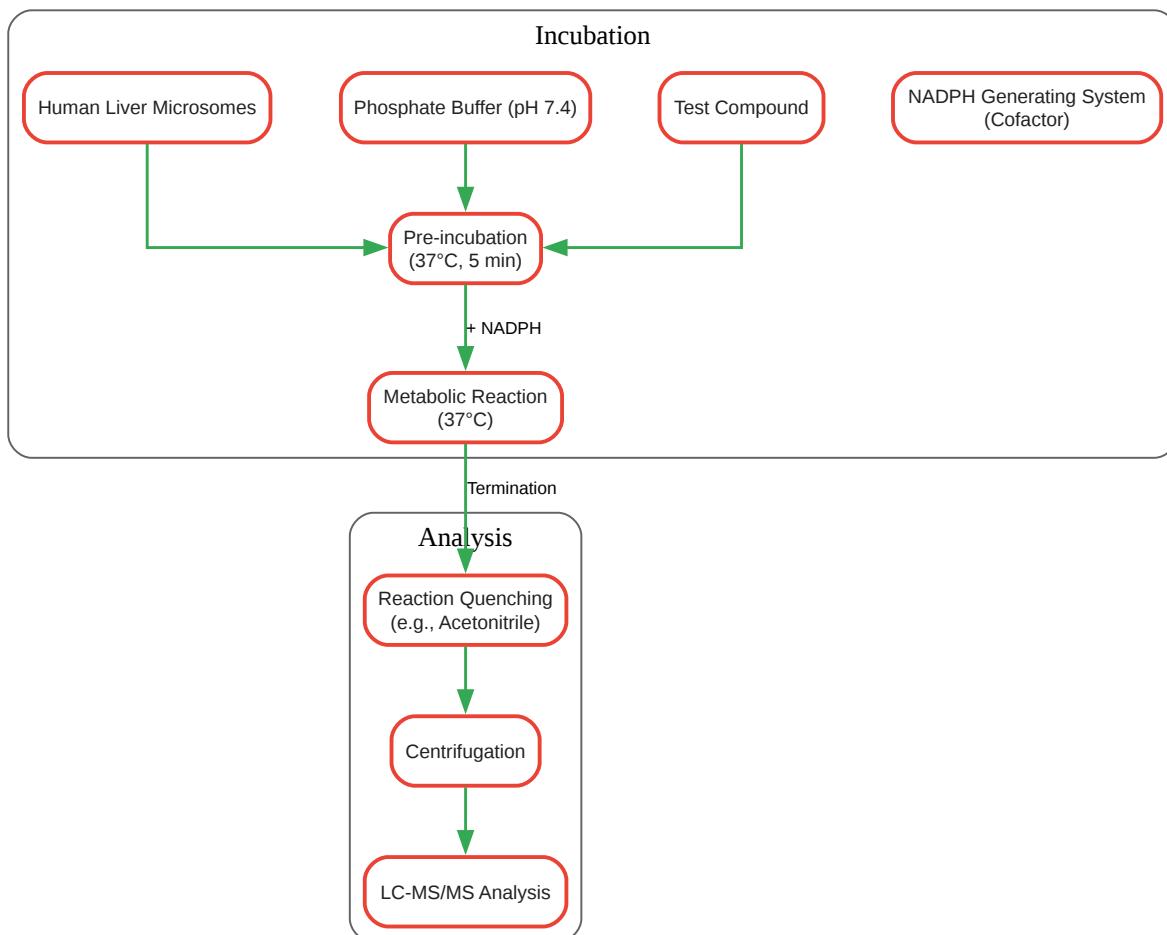
These application notes provide detailed methodologies for the detection and quantification of **sulfoxide** metabolites, crucial in drug development and metabolism studies. The protocols cover a range of techniques from high-throughput screening assays to definitive liquid chromatography-mass spectrometry (LC-MS/MS) methods.

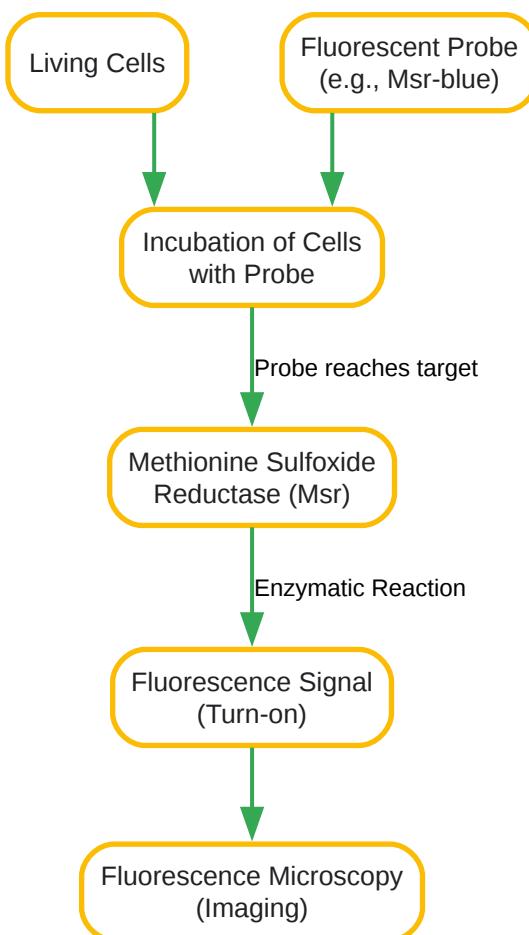
## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantitative Analysis

LC-MS/MS is the gold standard for the accurate quantification of drug metabolites, including **sulfoxides**, in complex biological matrices.<sup>[1][2]</sup> Its high sensitivity and selectivity allow for the detection of low-abundance metabolites.<sup>[2]</sup>

## Experimental Workflow: LC-MS/MS Analysis







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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [uab.edu](http://uab.edu) [uab.edu]
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